

A Comparative Guide to Diisooctyl Maleate (DIOM) in Flexible PVC Formulations

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Compound of Interest

Compound Name: *Diisooctyl maleate*

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This guide provides an objective evaluation of **Diisooctyl maleate** (DIOM) as a plasticizer in flexible Polyvinyl Chloride (PVC) formulations. Its performance is compared with common alternative plasticizers, supported by available experimental data and standardized testing protocols. Due to the limited publicly available quantitative data specifically for DIOM, performance values for closely related maleate diesters are used as a proxy to provide a comprehensive comparison.

Executive Summary

Plasticizers are essential additives that impart flexibility to rigid PVC. The selection of a plasticizer is critical as it significantly influences the final properties of the PVC product. While traditional phthalate-based plasticizers like Di(2-ethylhexyl) phthalate (DEHP) have been widely used, there is a growing shift towards non-phthalate alternatives due to regulatory and health concerns. **Diisooctyl maleate** (DIOM) is a non-phthalate plasticizer that offers a potential alternative. This guide evaluates its performance against established plasticizers such as DEHP, Diisononyl phthalate (DINP), and Di(2-ethylhexyl) terephthalate (DOTP).

Performance Comparison of Plasticizers

The selection of a plasticizer is a trade-off between various performance characteristics, including plasticizing efficiency, migration resistance, thermal stability, and mechanical properties.

Quantitative Performance Data

The following tables summarize the typical performance of DIOM (estimated) in comparison to common alternatives in flexible PVC formulations. The data is compiled from various sources and assumes a standard PVC formulation (e.g., 100 phr PVC, 50 phr plasticizer).

Table 1: Mechanical Properties of Plasticized PVC

| Property | Test Method | DIOM (Estimated) | DEHP | DINP | DOTP |
|-------------------------|-------------|------------------|-----------|-----------|-----------|
| Tensile Strength (MPa) | ASTM D638 | 18 - 23 | 15 - 25 | 18 - 26 | 20 - 28 |
| Elongation at Break (%) | ASTM D638 | 300 - 400 | 250 - 400 | 300 - 450 | 300 - 400 |
| Shore A Hardness | ASTM D2240 | 80 - 90 | 75 - 90 | 80 - 95 | 85 - 95 |
| 100% Modulus (MPa) | ASTM D638 | 8 - 12 | 7 - 11 | 9 - 13 | 10 - 14 |

Table 2: Physical and Thermal Properties

| Property | Test Method | DIOM (Estimated) | DEHP | DINP | DOTP |
|---|-----------------|-------------------|------------|-----------------|------------|
| Plasticizer Efficiency | Relative to DOP | ~1.0 | 1.0 | 1.04 | 1.03 |
| Migration Loss (%) (Activated Carbon) | ASTM D1203 | Moderate | High | Moderate | Low |
| Volatility Loss (%) | ASTM D1203 | Moderate | High | Low | Low |
| Low-Temperature Flexibility (°C) | ASTM D746 | Good (-30 to -40) | Good (-40) | Excellent (-45) | Good (-35) |
| Thermal Stability (Dehydrochlorination) | ISO 182-3 | Moderate | Good | Good | Excellent |

Detailed Experimental Protocols

To ensure accurate and reproducible evaluation of plasticizer performance, standardized experimental protocols are crucial.

Sample Preparation of Plasticized PVC Sheets

- Compounding:** The PVC resin, plasticizer, heat stabilizer (e.g., Ca/Zn stearate), and other additives are weighed and dry-blended in a high-speed mixer.
- Milling:** The blend is then processed on a two-roll mill at a temperature of 160-170°C to form a homogenous sheet.
- Molding:** The milled sheet is compression molded at 170-180°C under pressure to the desired thickness (typically 1-2 mm).

- Conditioning: The molded sheets are conditioned at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours before testing.[\[1\]](#)

Mechanical Properties Testing

- Tensile Strength and Elongation at Break (ASTM D638): Dumbbell-shaped specimens are cut from the conditioned sheets. A universal testing machine (UTM) is used to pull the specimens at a constant speed (e.g., 500 mm/min) until they fracture.[\[1\]](#) The tensile strength is the maximum stress applied, and the elongation at break is the percentage increase in length at the point of fracture.[\[1\]](#)
- Hardness (ASTM D2240): The Shore A hardness is measured using a durometer. The indenter is pressed onto the surface of the specimen, and the hardness value is read directly from the scale.[\[1\]](#)

Migration Resistance Testing (ASTM D1203)

- Circular specimens of a specified diameter are cut from the conditioned PVC sheets and weighed.
- The specimens are placed between layers of activated carbon in a wire cage.
- The assembly is placed in an oven at a specified temperature (e.g., 70°C) for a set duration (e.g., 24 hours).
- After cooling, the specimens are removed, cleaned, and reweighed. The weight loss is reported as the percentage of plasticizer migration.

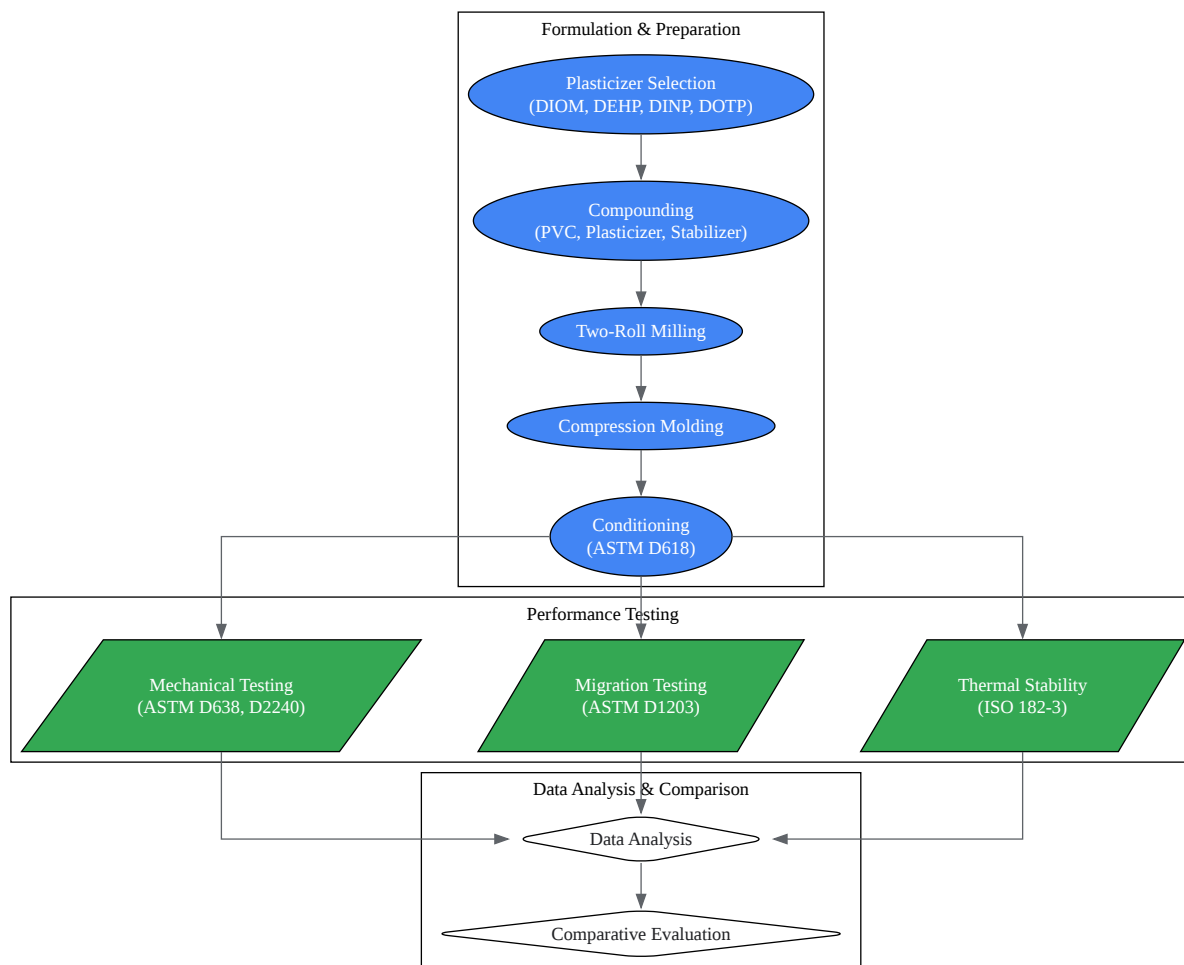
Thermal Stability (ISO 182-3: Dehydrochlorination Method)

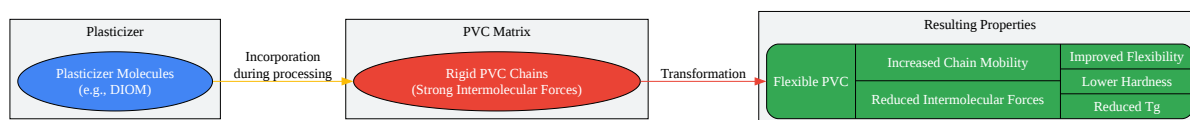
- A sample of the plasticized PVC is placed in a reaction tube.
- The tube is heated to a specified temperature (e.g., 180°C or 200°C) in a stream of inert gas (e.g., nitrogen).[\[2\]](#)
- The evolved hydrogen chloride (HCl) gas is absorbed in a solution of deionized water.[\[2\]](#)

- The change in conductivity of the water is continuously measured. The stability time is the time taken for the conductivity to increase by a specific amount, indicating the onset of significant degradation.[2]

Visualizing the Evaluation Process

The following diagrams illustrate the logical workflow for evaluating plasticizers in flexible PVC and the signaling pathway of plasticizer interaction.





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References

- 1. benchchem.com [benchchem.com]
- 2. yuanlongchem.com [yuanlongchem.com]
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